

Application Notes and Protocols for Quantifying Protein Conjugation Efficiency with Sulfo-SPDP

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Compound of Interest

Compound Name: *SPDP-sulfo*
CAS No.: *121115-30-8*
Cat. No.: *B3181762*

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Audience: Researchers, scientists, and drug development professionals.

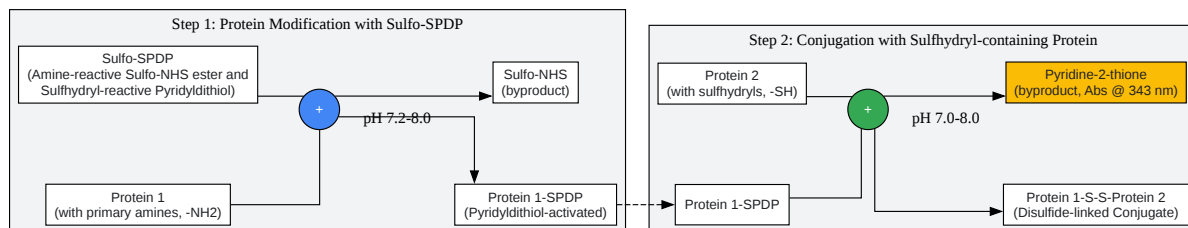
Introduction

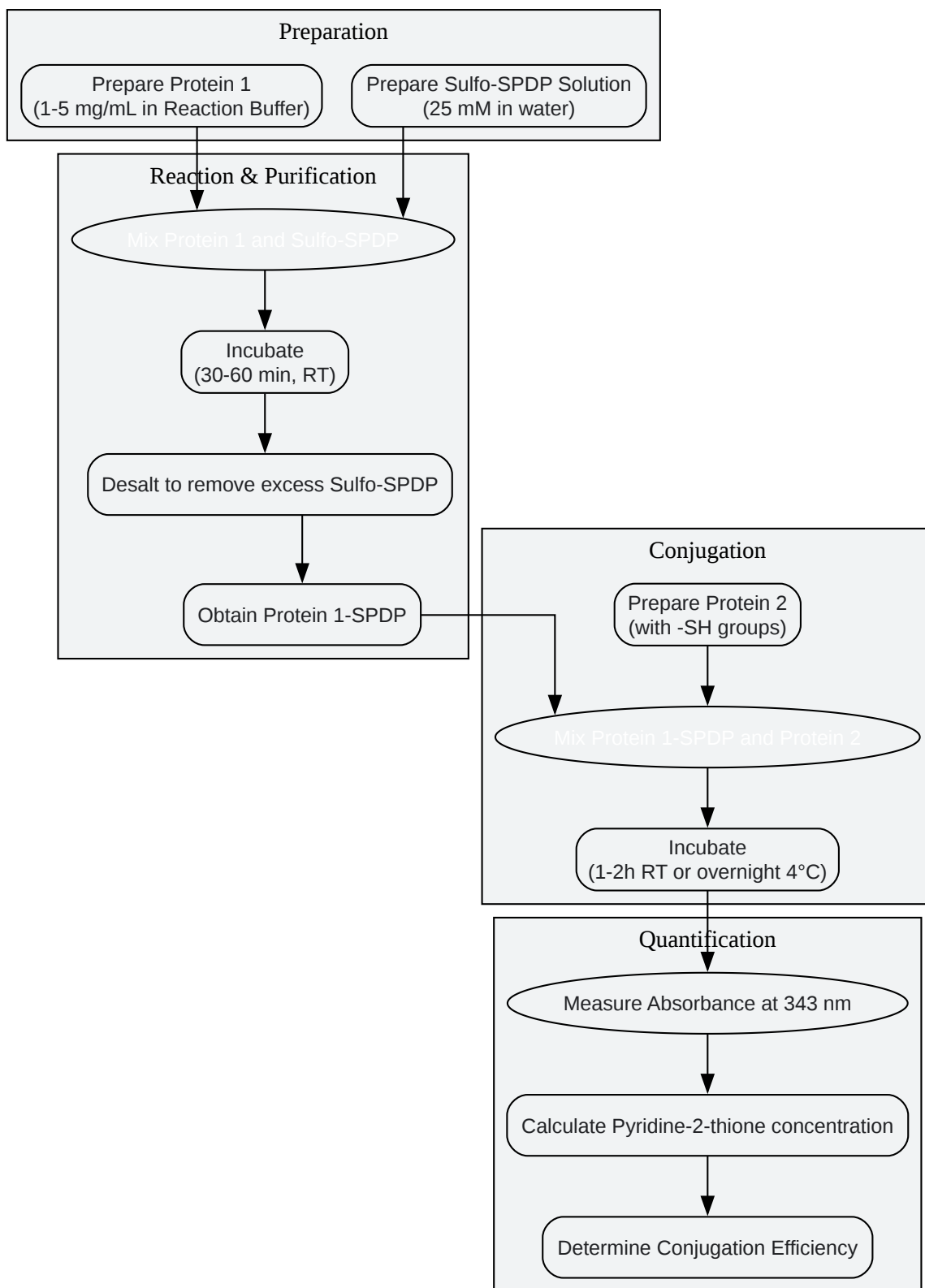
Sulfo-SPDP (Sulfosuccinimidyl 6-(3'-(2-pyridyldithio)-propionamido)hexanoate) is a water-soluble, heterobifunctional crosslinker used to conjugate proteins and other molecules.^[1] It contains an amine-reactive N-hydroxysulfosuccinimide (Sulfo-NHS) ester and a sulfhydryl-reactive pyridyldithiol group. The Sulfo-NHS ester reacts with primary amines (like the side chain of lysine residues) on a protein to form a stable amide bond. The pyridyldithiol group reacts with sulfhydryl groups (cysteine residues) to form a cleavable disulfide bond.^{[2][3]} This reaction releases a byproduct, pyridine-2-thione, which can be quantified by measuring its absorbance at 343 nm to determine the efficiency of the conjugation reaction.

This document provides detailed protocols for protein conjugation using Sulfo-SPDP and for quantifying the conjugation efficiency.

Reaction Mechanism

The conjugation process using Sulfo-SPDP typically involves two main steps. First, a protein containing primary amines is modified with Sulfo-SPDP. Second, the modified protein is reacted with a sulfhydryl-containing protein to form a disulfide-linked conjugate.





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